Technical Profile: 4-(2,2-Difluoroethoxy)phenol

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Compound of Interest

Compound Name:	*4-(2,2-Difluoroethoxy)phenol*
CAS No.:	*1183003-98-6*
Cat. No.:	*B1395208*

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CAS Number: 1183003-98-6[1][2]

Executive Summary & Compound Identity

4-(2,2-Difluoroethoxy)phenol is a specialized fluorinated building block used primarily in medicinal chemistry and materials science.[1] It serves as a critical intermediate for introducing the 2,2-difluoroethoxy motif, a bioisostere for traditional alkoxy groups. This moiety is valued for its ability to modulate lipophilicity (

), enhance metabolic stability by blocking labile metabolic sites, and influence binding affinity through unique electrostatic interactions.

Physicochemical Characterization Table

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Property	Data	Notes
IUPAC Name	4-(2,2-Difluoroethoxy)phenol	
Molecular Formula		
Molecular Weight	174.15 g/mol	
Appearance	White to off-white solid	Typical for phenolic ethers
Solubility	Soluble in MeOH, DMSO, EtOAc, DCM	Low water solubility
H-Bond Donors	1 (Phenolic OH)	
H-Bond Acceptors	2 (Ether O, Phenolic O)	Fluorine atoms also act as weak acceptors
pKa (Predicted)	~9.8 - 10.2	Slightly more acidic than 4-ethoxyphenol due to inductive effect of

Synthetic Methodologies

The synthesis of **4-(2,2-Difluoroethoxy)phenol** requires precise control to prevent bis-alkylation (formation of the diether).[1] Below are two field-proven protocols: Direct Mono-Alkylation (Process efficient) and Protection-Deprotection (Purity focused).[1]

Protocol A: Direct Mono-Alkylation of Hydroquinone

Best for rapid access when chromatographic separation is viable.[1]

Rationale: Hydroquinone is used in excess to statistically favor mono-alkylation over bis-alkylation.[1] The electrophile is 2,2-difluoroethyl tosylate, which is less volatile and easier to handle than the corresponding iodide.

Reagents:

- Hydroquinone (3.0 equiv)

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- 2,2-Difluoroethyl tosylate (1.0 equiv)
- Potassium Carbonate (

  , 2.0 equiv)
- Solvent: DMF (Anhydrous)

Step-by-Step Workflow:

- Activation: Charge a reaction vessel with Hydroquinone (3.0 eq) and

  (2.0 eq) in anhydrous DMF. Stir at room temperature for 30 minutes under

  to form the phenoxide anion.
- Alkylation: Dropwise add 2,2-Difluoroethyl tosylate (1.0 eq) dissolved in minimal DMF.
- Reaction: Heat the mixture to 60–70°C for 12–16 hours. Monitor by TLC/LC-MS.
- Quench: Cool to RT and pour into ice-water (5x reaction volume).
- Extraction: Extract with Ethyl Acetate (3x). The excess hydroquinone remains largely in the aqueous phase or precipitates.
- Purification: Wash organic layer with water (to remove DMF) and brine. Dry over

  . Concentrate. Purify via silica gel flash chromatography (Hexanes/EtOAc gradient).

Protocol B: The Monobenzyl Protection Route

Best for high-purity GMP-like synthesis to avoid bis-alkylated impurities entirely.[1]

Rationale: Starting with 4-(benzyloxy)phenol ensures that alkylation can only occur at the free phenolic site. The benzyl group is subsequently removed via hydrogenolysis.

Step-by-Step Workflow:

- Alkylation: React 4-(benzyloxy)phenol with 1-bromo-2,2-difluoroethane (or tosylate) using

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in Acetonitrile at reflux.

- Workup: Standard aqueous workup and isolation of the intermediate 1-(benzyloxy)-4-(2,2-difluoroethoxy)benzene.
- Deprotection: Dissolve the intermediate in MeOH/THF. Add 10% Pd/C catalyst (10 wt%).
- Hydrogenation: Stir under

  atmosphere (balloon pressure usually sufficient) for 4–6 hours.
- Isolation: Filter through Celite to remove Pd/C. Concentrate filtrate to yield pure **4-(2,2-Difluoroethoxy)phenol**.[1]

Synthetic Pathway Diagram

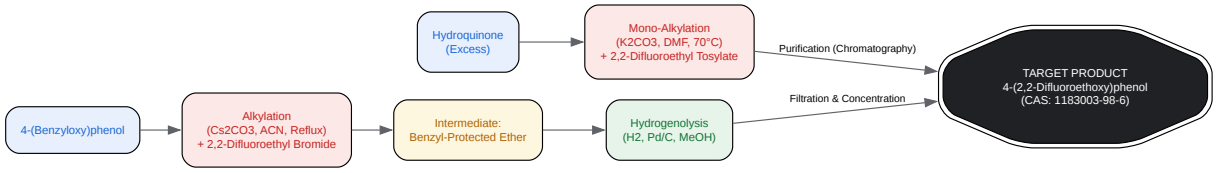

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Figure 1: Comparison of Direct Mono-Alkylation vs. Protection-Deprotection synthetic strategies.[1]

Structural Validation (Analytical Criteria)

To ensure the integrity of the synthesized compound, the following spectral signatures must be verified.

1H NMR Spectroscopy (DMSO-d6 or CDCl3)

- Aromatic Region (

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6.7 – 6.9 ppm): Two doublets (or multiplets) integrating to 2H each, characteristic of a para-substituted benzene system (

pattern).

- The Difluoroethyl Motif:
  - Proton: A distinct triplet of triplets (tt) centered around

    6.0 – 6.4 ppm.[1] Large geminal coupling constant (

    Hz).
  - Protons: A triplet of doublets (td) around

    4.1 – 4.3 ppm.[1] Coupling to the vicinal

    proton (

    Hz) and the fluorine atoms (

    Hz).
- Phenolic OH: Broad singlet, typically

  8.8 – 9.2 ppm (solvent dependent, exchangeable with

).

19F NMR Spectroscopy

- Signal: A doublet of triplets appearing around

  -125 ppm (relative to

).[1] This confirms the presence of the

  group and its coupling to the adjacent protons.

Applications in Drug Discovery

The **4-(2,2-difluoroethoxy)phenol** moiety is not merely a structural spacer; it is a functional bioisostere designed to solve specific medicinal chemistry challenges.

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Bioisosteric Rationale

- Metabolic Stability: The terminal difluoromethyl group (

) blocks metabolic oxidation.[1] Unlike a standard ethyl group, which is prone to CYP450-mediated hydroxylation at the terminal carbon, the C-F bonds are metabolically robust.

- Lipophilicity Modulation: The fluorine atoms lower the basicity of the ether oxygen and increase overall lipophilicity (

) compared to a standard ethoxy group, potentially improving membrane permeability.[1]

- H-Bond Donor Capability: The

  proton is sufficiently acidic to act as a weak hydrogen bond donor, a property absent in methoxy or ethoxy groups.[1] This can establish unique binding interactions within a protein active site.

Mechanism of Action Diagram

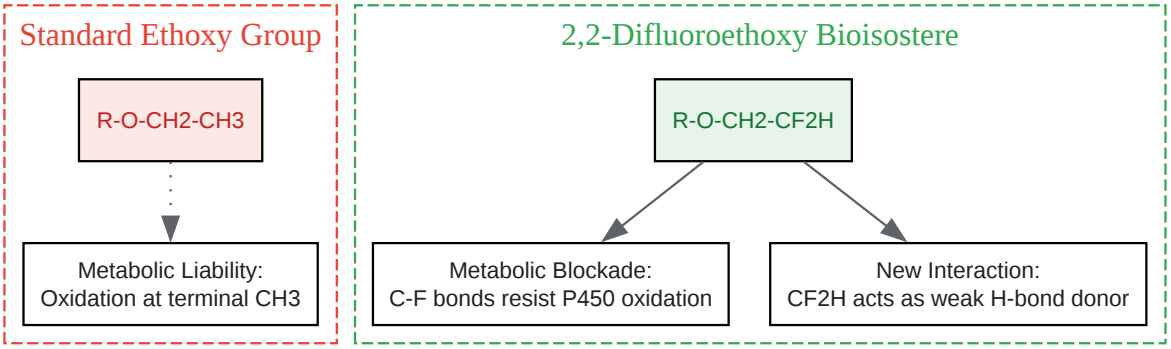

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Figure 2: Mechanistic advantages of the difluoroethoxy group over standard alkoxy chains.

Safety & Handling

- Hazard Classification: Irritant (Skin/Eye).[1] Treat as a potential sensitizer.

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- Storage: Store at 2–8°C under inert atmosphere (Argon/Nitrogen). Phenols are prone to oxidation (browning) upon prolonged exposure to air.
- Incompatibility: Avoid strong oxidizing agents and strong bases (which form the phenoxide anion).[1]

References

- PubChem.2,2-Difluoroethanol Derivatives and Analogues. National Library of Medicine.[2] Available at: [Link]
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Sources

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- 2. Table 4-2, Physical and Chemical Properties of Phenol - Toxicological Profile for Phenol - NCBI Bookshelf [ncbi.nlm.nih.gov]
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